

An In-depth Technical Guide to the Solubility of 10-Undecenal

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Compound of Interest

Compound Name: 10-Undecenal

Cat. No.: B094395

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This technical guide provides a comprehensive overview of the solubility of **10-undecenal** in various organic solvents and water. The information is intended for researchers, scientists, and professionals in drug development and other relevant fields. This document summarizes available quantitative and qualitative solubility data, outlines detailed experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Introduction to 10-Undecenal

10-Undecenal (CAS No. 112-45-8), also known as undecylenic aldehyde, is an unsaturated aldehyde with the chemical formula $C_{11}H_{20}O$.^[1] It is a colorless to pale yellow liquid at room temperature and is characterized by a strong, waxy, rosy-citrusy odor.^{[1][2]} This compound is a valuable ingredient in the fragrance and flavor industries and serves as an intermediate in organic synthesis.^[3] Understanding its solubility is critical for its application in various formulations and chemical reactions. The molecule's structure, featuring a long hydrophobic carbon chain and a polar aldehyde group, dictates its solubility behavior.^[1]

Solubility Data

The solubility of **10-undecenal** is largely governed by its molecular structure. The long eleven-carbon chain imparts a significant hydrophobic character, leading to poor solubility in polar solvents like water.^[1] Conversely, it is readily miscible with many common organic solvents.^[3]

Quantitative Solubility Data

Quantitative data on the solubility of **10-undecenal** is limited. The following table summarizes the available experimental and predicted data.

Solvent	Temperature	Solubility	Data Type	Source
Water	20 °C	30 mg/L	Experimental	PubChem[4]
Water	Not Specified	0.0023 g/L	Predicted	FooDB[5]

Qualitative Solubility Data

Qualitative assessments consistently show that **10-undecenal** has high solubility in a range of organic solvents while being poorly soluble in water.

Solvent	Solubility Description	Source(s)
Organic Solvents		
Ethanol	Soluble / Miscible	[1][3]
Ether	Soluble / Miscible	[1][3]
Chloroform	Soluble / Sparingly Soluble	[1][6]
Acetone	Miscible	[3]
Dipropylene Glycol	Soluble	[2]
Fixed Oils	Soluble	[2][4]
Paraffin Oil	Soluble	[2]
Propylene Glycol	Soluble	[2][4]
Ethyl Acetate	Slightly Soluble	[6]
Aqueous Solvents		
Water	Insoluble / Limited / Slightly Soluble	[1][3][4][6][7]
Glycerol	Insoluble	[4]

Experimental Protocol for Solubility Determination

While specific published protocols for **10-undecenal** are not readily available, a standard method for determining the solubility of a liquid analyte like **10-undecenal** in various solvents can be adapted. The following is a generalized protocol based on the shake-flask method, which is a common technique for solubility measurement.

Objective: To determine the concentration of **10-undecenal** in a specific solvent at saturation.

Materials:

- **10-Undecenal** ($\geq 95\%$ purity)
- Selected solvents (e.g., ethanol, water, etc.) of analytical grade
- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Gas chromatograph with a flame ionization detector (GC-FID) or a UV-Vis spectrophotometer
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)

Procedure:

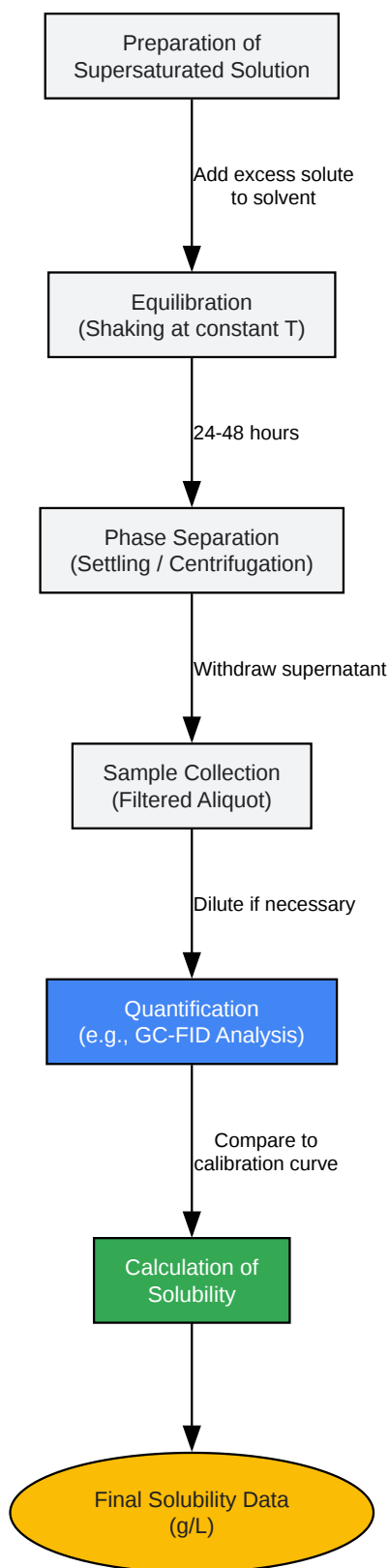
- Preparation of Supersaturated Solution:
 - Add an excess amount of **10-undecenal** to a known volume of the chosen solvent in a sealed container (e.g., a screw-cap vial). The excess is necessary to ensure that saturation is reached.
 - Place the container in a thermostatically controlled shaker set to a constant temperature (e.g., $25\ ^\circ\text{C}$).

- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the mixture to stand undisturbed at the constant temperature for at least 24 hours to allow the undissolved **10-undecenal** to separate.
 - For mixtures where separation is slow, centrifugation can be used to accelerate the process.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear, supernatant liquid (the saturated solution) using a pipette or syringe. It is crucial to avoid disturbing the undissolved layer.
 - Filter the aliquot using a syringe filter compatible with the solvent to remove any suspended microdroplets.
 - Accurately dilute the filtered aliquot with the same solvent to a concentration suitable for the analytical method to be used.
- Quantification:
 - Analyze the diluted sample using a pre-calibrated analytical instrument. GC-FID is often suitable for volatile organic compounds like aldehydes.
 - Prepare a series of standard solutions of **10-undecenal** of known concentrations in the solvent.
 - Generate a calibration curve by plotting the instrument response versus the concentration of the standard solutions.
 - Determine the concentration of **10-undecenal** in the diluted sample by comparing its instrument response to the calibration curve.
- Calculation of Solubility:

- Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
- The result is the solubility of **10-undecenal** in that solvent at the specified temperature, typically expressed in g/L or mg/mL.

Visualizing the Experimental Workflow

The following diagram illustrates the logical steps of the solubility determination protocol described above.



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Caption: Workflow for experimental solubility determination.

Conclusion

10-Undecenal demonstrates solubility characteristics typical of a medium-chain aldehyde, with high solubility in various organic solvents and very limited solubility in water. While qualitative data is widely available, precise quantitative measurements are sparse and would be beneficial for specific formulation and process design applications. The provided experimental protocol offers a robust framework for researchers to determine the solubility of **10-undecenal** in solvents of interest with high accuracy.

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